

A Comprehensive Technical Review of 3-amino-N,N-dimethylpropanamide

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Compound of Interest

Compound Name:	3-amino-N,N-dimethylpropanamide
Cat. No.:	B184915

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This document provides an in-depth technical overview of **3-amino-N,N-dimethylpropanamide**, a chemical compound utilized in various research and industrial applications. The review covers its chemical and physical properties, synthesis, and applications, with a focus on presenting quantitative data and detailed experimental methodologies.

Core Properties and Identification

3-amino-N,N-dimethylpropanamide, also known as N¹,N¹-dimethyl-beta-alaninamide, is an organic compound characterized by a propanamide backbone with a primary amine at the 3-position and two methyl groups on the amide nitrogen.^[1] It is typically available as a colorless to pale yellow liquid and is soluble in water and other organic solvents.^[2] The compound and its hydrochloride salt are common reagents in organic synthesis.^{[1][2][3]}

Physicochemical and Computed Properties

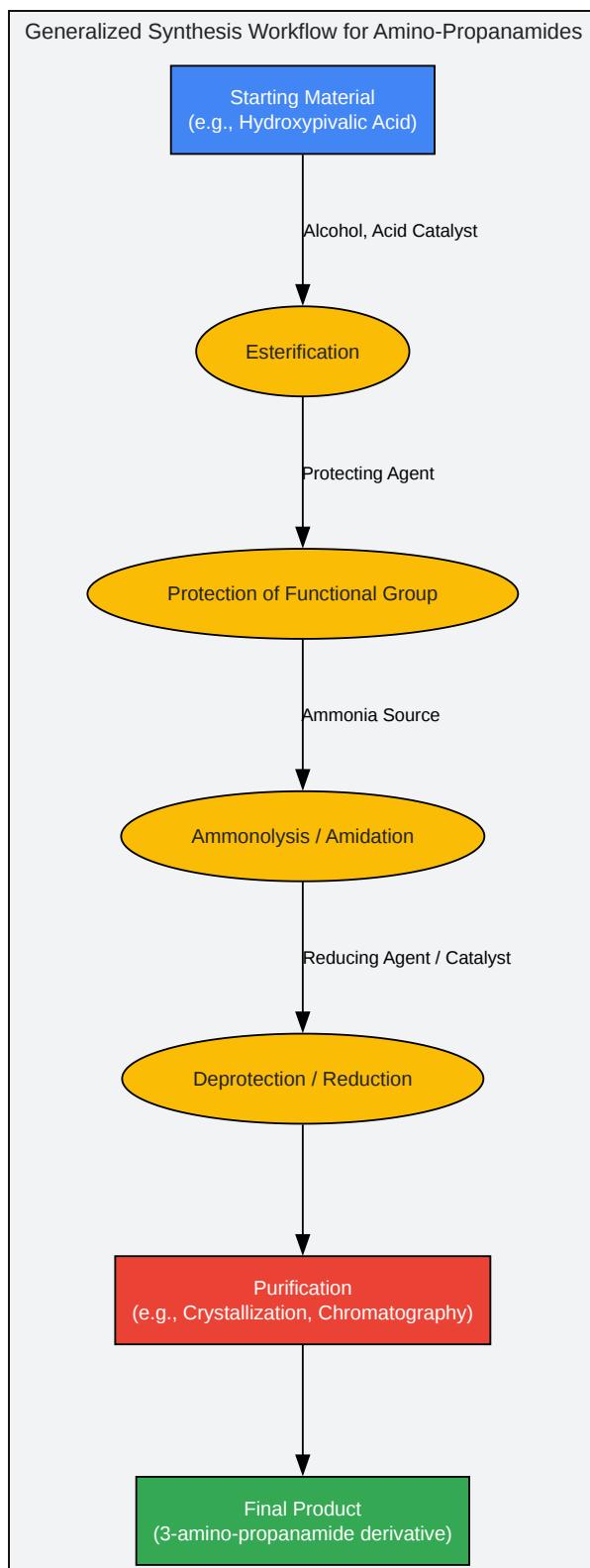
Quantitative data for **3-amino-N,N-dimethylpropanamide** has been compiled from various chemical databases. These properties are essential for understanding its behavior in chemical reactions and biological systems.

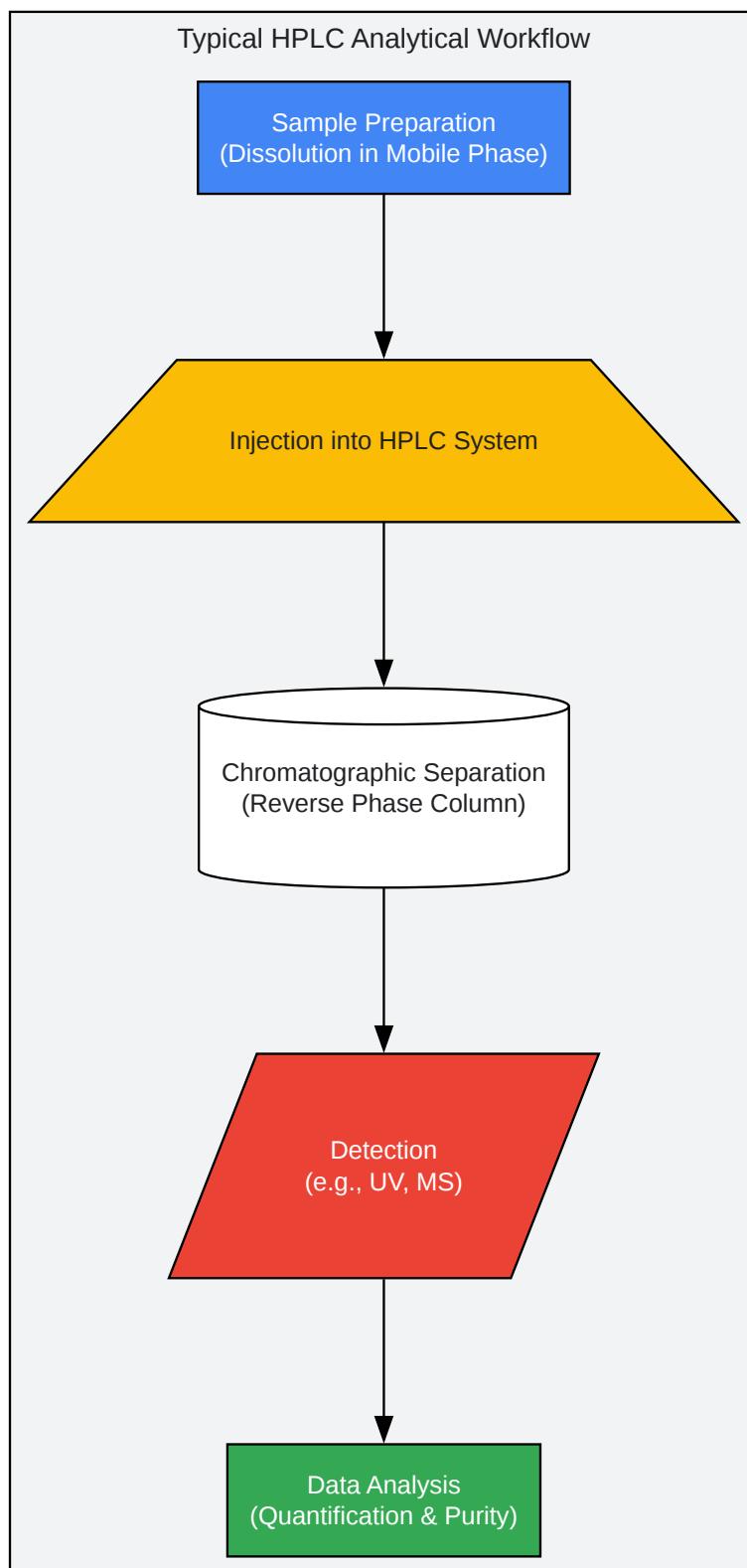
Property	Value	Source
IUPAC Name	3-amino-N,N-dimethylpropanamide	PubChem[1]
CAS Number	1857-18-7	PubChem[1]
Molecular Formula	C ₅ H ₁₂ N ₂ O	PubChem[1]
Molecular Weight	116.16 g/mol	PubChem[1]
Canonical SMILES	CN(C)C(=O)CCN	PubChem[1]
InChIKey	JNDIDJUNNCBHTI-UHFFFAOYSA-N	PubChem[1]
XLogP3-AA	-1.3	PubChem[1]
Topological Polar Surface Area	46.3 Å ²	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	3	PubChem[1]
Purity (Typical)	98%	Moldb[4]

Synthesis and Chemical Reactivity

While specific, detailed synthesis protocols for **3-amino-N,N-dimethylpropanamide** are not extensively documented in the provided literature, a general understanding can be derived from methods used for structurally similar compounds, such as 3-amino-2,2-dimethylpropanamide, which is a key intermediate for the hypertension drug Aliskiren.[5][6] These methods often involve the formation of an amide from a corresponding ester or carboxylic acid, followed by the reduction of a nitrile or another precursor to form the primary amine.

A generalized workflow for the synthesis of related amino-propanamides can be visualized as a multi-step process.



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